

Introduction: The Strategic Importance of 2-Nitropyridine

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Compound of Interest

Compound Name: 2-NITROPYRIDINE

CAS No.: 1232169-16-2

Cat. No.: B1142793

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Pyridine and its derivatives are cornerstone scaffolds in medicinal and materials chemistry, with a significant percentage of FDA-approved drugs featuring this N-heterocycle.[1] The introduction of a nitro (NO₂) group onto the pyridine ring, specifically at the 2-position, fundamentally alters its electronic landscape and chemical behavior. **2-Nitropyridine** (C₅H₄N₂O₂) is not merely another derivative; it is a highly versatile and strategic intermediate. [2][3] The potent electron-withdrawing nature of the nitro group deactivates the ring towards electrophilic substitution but critically activates it for nucleophilic aromatic substitution (S_NAr), making it a valuable precursor for a diverse array of complex bioactive molecules.[1][3] This guide elucidates the causality behind its reactivity and provides the technical foundation needed to harness its synthetic potential.

Molecular Structure and Physicochemical Profile

The structure of **2-nitropyridine** consists of a pyridine ring substituted at the carbon atom adjacent to the nitrogen with a nitro group. This arrangement is pivotal to its chemistry. The nitro group exerts a strong negative inductive (-I) and mesomeric (-M) effect, withdrawing electron density from the entire ring system. This effect is most pronounced at the ortho (C3, C6) and para (C4) positions, but the C2 position, where the nitro group is attached, becomes exceptionally electron-deficient and thus highly susceptible to nucleophilic attack.

Caption: 2D molecular structure of **2-nitropyridine**.

Physicochemical Data Summary

A summary of key physical and chemical properties is essential for laboratory use.

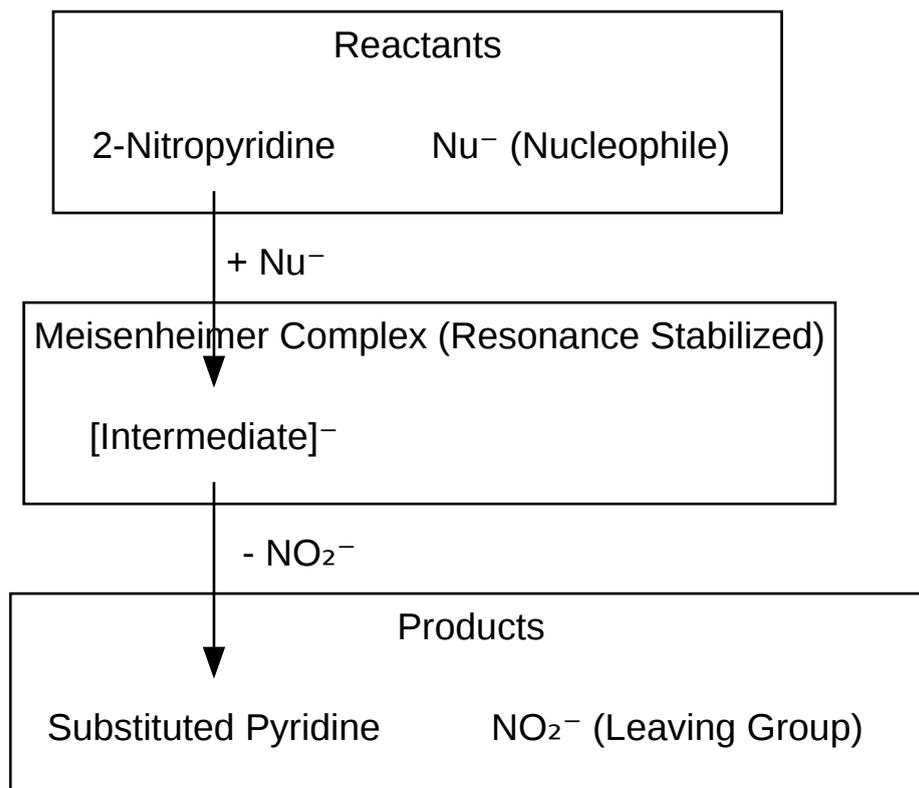
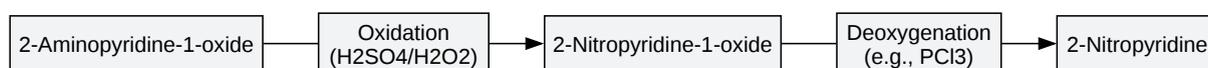
Property	Value	Reference(s)
Molecular Formula	C ₅ H ₄ N ₂ O ₂	[4][5]
Molecular Weight	124.10 g/mol	[2][4]
CAS Number	15009-91-3	[2][5]
Appearance	Yellow crystalline solid/powder	[2][5]
Melting Point	67-73 °C	[2]
Boiling Point	257.1 °C at 760 mmHg	[5]
Flash Point	107.2 - 109.3 °C	[4][5]
Density	1.313 g/cm ³	[5]
Purity (Typical)	≥97%	[6]

Synthesis of 2-Nitropyridine

Direct nitration of pyridine is notoriously inefficient due to the deactivation of the ring by the protonated nitrogen under harsh acidic conditions, leading to very low yields.[7] Therefore, more strategic, multi-step syntheses are employed. A common and effective method involves the oxidation of 2-aminopyridine-N-oxide.

Synthetic Workflow: From 2-Aminopyridine-N-Oxide

This process leverages the activating effect of the amino and N-oxide groups, followed by their removal/transformation.



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Sources

- 1. Nitropyridines in the Synthesis of Bioactive Molecules - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. chempanda.com \[chempanda.com\]](#)
- [5. Page loading... \[wap.guidechem.com\]](#)
- [6. 2-Nitropyridine, 97% 5 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com \[thermofisher.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
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